

Mechanical testing of polyurethanes derived from Bis(4-isocyanatocyclohexyl)methane

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Compound of Interest

Compound Name: *Bis(4-isocyanatocyclohexyl)methane*

Cat. No.: *B1208950*

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An in-depth analysis of the mechanical characteristics of polyurethanes synthesized from **Bis(4-isocyanatocyclohexyl)methane** (HMDI) is essential for their application in research, scientific studies, and the development of new products, including medical devices. The unique properties of HMDI-based polyurethanes, which combine flexibility with durability, make them suitable for a wide range of uses.

Application Notes

HMDI-based polyurethanes are a class of aliphatic polyurethanes that offer excellent resistance to weathering, chemicals, and abrasion. Their mechanical properties can be tailored by adjusting the ratio of hard and soft segments in the polymer chain. The hard segments, composed of HMDI and a chain extender, contribute to the material's strength and hardness, while the soft segments, typically a polyol, provide flexibility and elasticity.[1][2]

Key Mechanical Properties and Their Significance:

- **Tensile Properties:** These properties, including tensile strength, elongation at break, and modulus of elasticity, are crucial for understanding a material's behavior under tension.[3][4] High tensile strength and elongation are desirable for applications requiring durability and flexibility.
- **Hardness:** Measured using a durometer, hardness indicates the material's resistance to indentation.[5][6] This property is important for applications where the material will be

subjected to contact stresses.

- **Tear Strength:** This is the material's resistance to the propagation of a tear.[\[7\]](#)[\[8\]](#) It is a critical parameter for applications where the material may be nicked or cut during use.
- **Compression Properties:** These properties describe the material's behavior under compressive loads.[\[9\]](#)[\[10\]](#) For applications such as seals and gaskets, good compression set (the ability to return to the original thickness after compression) is vital.[\[11\]](#)
- **Fatigue Resistance:** This is the ability of a material to withstand repeated loading and unloading cycles without failure.[\[12\]](#) It is a key consideration for dynamic applications.

Data Presentation

The mechanical properties of HMDI-based polyurethanes are highly dependent on their specific formulation. The following tables summarize typical quantitative data for these materials.

Table 1: Typical Tensile Properties of HMDI-Based Polyurethanes

| Property | Value | Test Standard |
|---------------------|-------------|---------------|
| Tensile Strength | 20 - 50 MPa | ASTM D412 |
| Ultimate Elongation | 300 - 800% | ASTM D412 |
| 100% Modulus | 5 - 15 MPa | ASTM D412 |

Table 2: Typical Hardness and Tear Strength of HMDI-Based Polyurethanes

| Property | Value | Test Standard |
|-----------------------|---------------|---------------|
| Hardness (Shore A) | 70A - 95A | ASTM D2240 |
| Hardness (Shore D) | 40D - 60D | ASTM D2240 |
| Tear Strength (Die C) | 50 - 100 kN/m | ASTM D624 |

Experimental Protocols

Detailed methodologies for key mechanical tests are provided below. These protocols are based on internationally recognized standards to ensure reproducibility and comparability of results.

Protocol 1: Tensile Properties Testing

Objective: To determine the tensile strength, elongation at break, and modulus of elasticity of HMDI-based polyurethanes.

Standard: Based on ASTM D412.[3][4][13]

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell.[3]
- Extensometer for accurate strain measurement.
- Die for cutting dumbbell-shaped specimens (Die C is common).[3]
- Micrometer for measuring specimen thickness.

Specimen Preparation:

- Condition the material at 23 ± 2 °C and $50 \pm 5\%$ relative humidity for at least 40 hours prior to testing.
- Cut at least five dumbbell-shaped specimens from a sheet of the polyurethane material using the die.[14]
- Measure the thickness and width of the narrow section of each specimen at three points and record the average.

Procedure:

- Set the grip separation on the UTM to the initial gauge length of the specimen.
- Mount the specimen in the grips, ensuring it is aligned vertically and not under any pre-load.

- Attach the extensometer to the narrow section of the specimen.
- Set the crosshead speed to 500 ± 50 mm/min.[13]
- Start the test and record the load and elongation data until the specimen ruptures.[14]

Calculations:

- Tensile Strength (MPa): Maximum load (N) / Original cross-sectional area (mm²).[3]
- Elongation at Break (%): ((Final gauge length - Initial gauge length) / Initial gauge length) x 100.[3]
- Modulus of Elasticity (MPa): Stress at a specific strain (e.g., 100%) / Strain.

Protocol 2: Durometer Hardness Testing

Objective: To measure the indentation hardness of HMDI-based polyurethanes.

Standard: Based on ASTM D2240.[5][6][15]

Apparatus:

- Durometer (Shore A or Shore D scale, depending on the material's hardness).[5]
- A hard, flat surface to support the specimen.

Specimen Preparation:

- Condition the material as per the tensile testing protocol.
- The specimen should have a minimum thickness of 6 mm. If the material is thinner, multiple layers can be stacked to achieve the required thickness.[16]
- The surface of the specimen must be flat and smooth.

Procedure:

- Place the specimen on the hard, flat surface.

- Hold the durometer vertically and press the indenter firmly onto the specimen.[\[16\]](#)
- Read the hardness value on the durometer scale within one second of firm contact.[\[16\]](#)
- Take at least five readings at different locations on the specimen, at least 12 mm apart, and calculate the average.

Protocol 3: Tear Strength Testing

Objective: To determine the resistance of HMDI-based polyurethanes to tearing.

Standard: Based on ASTM D624.[\[7\]](#)[\[17\]](#)

Apparatus:

- Universal Testing Machine (UTM) with a suitable load cell.
- Die for cutting the specified specimen shape (e.g., Die C).[\[8\]](#)

Specimen Preparation:

- Condition the material as per the tensile testing protocol.
- Cut at least five specimens using the appropriate die.[\[17\]](#)
- Measure the thickness of each specimen.

Procedure:

- Mount the specimen in the grips of the UTM.
- Set the crosshead speed to 500 ± 50 mm/min.
- Start the test and record the maximum load required to tear the specimen.

Calculation:

- Tear Strength (kN/m): Maximum load (N) / Thickness (mm).

Protocol 4: Compression Properties Testing

Objective: To evaluate the behavior of HMDI-based polyurethanes under compressive loads.

Standard: Based on ASTM D3574 (primarily for flexible cellular materials, but adaptable).[9][10][18]

Apparatus:

- Universal Testing Machine (UTM) with compression platens.
- Thickness gauge.

Specimen Preparation:

- Condition the material as per the tensile testing protocol.
- Cut specimens of a standard size and shape (e.g., 50 mm x 50 mm).[18]
- Measure the initial thickness of the specimen.

Procedure (Compression Force Deflection):

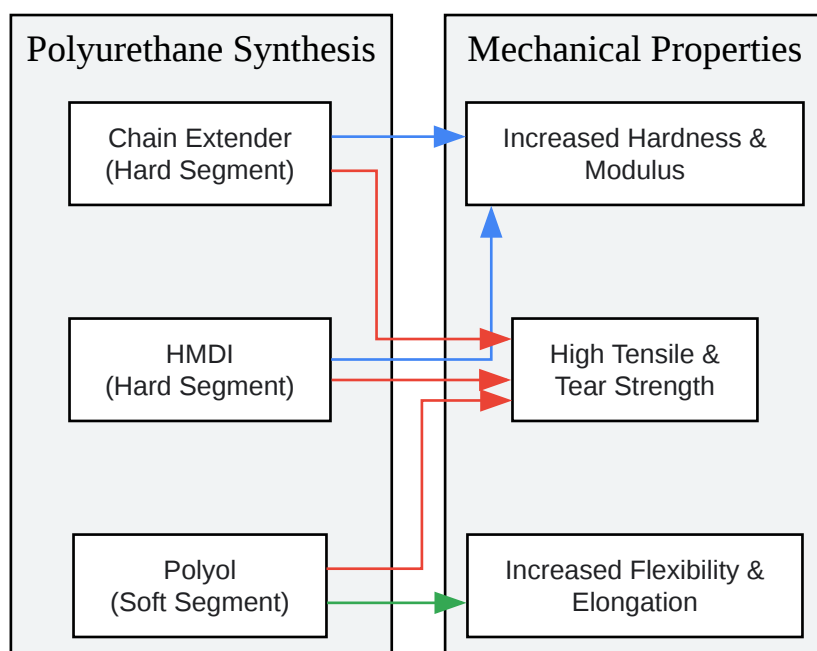
- Place the specimen between the compression platens in the UTM.
- Compress the specimen to a specified percentage of its original thickness (e.g., 25% or 50%) at a constant rate (e.g., 50 mm/min).[18][19]
- Hold the compression for a specified time (e.g., 60 seconds) and record the force.[19]

Calculation:

- Compression Force Deflection (CFD): The force required to achieve the specified compression.

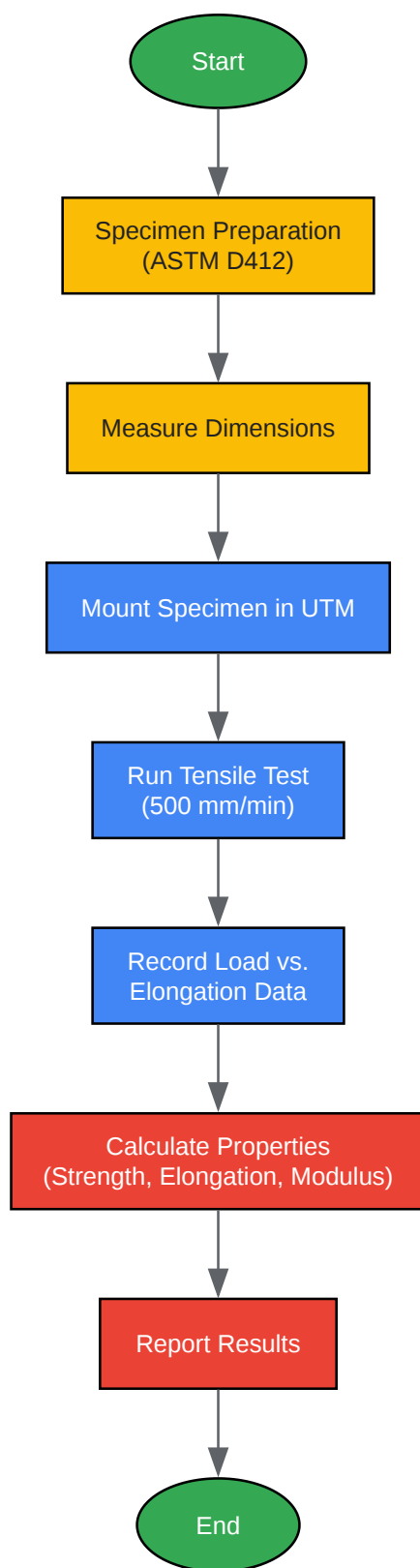
Visualizations

The following diagrams illustrate key concepts and workflows related to the mechanical testing of HMDI-based polyurethanes.



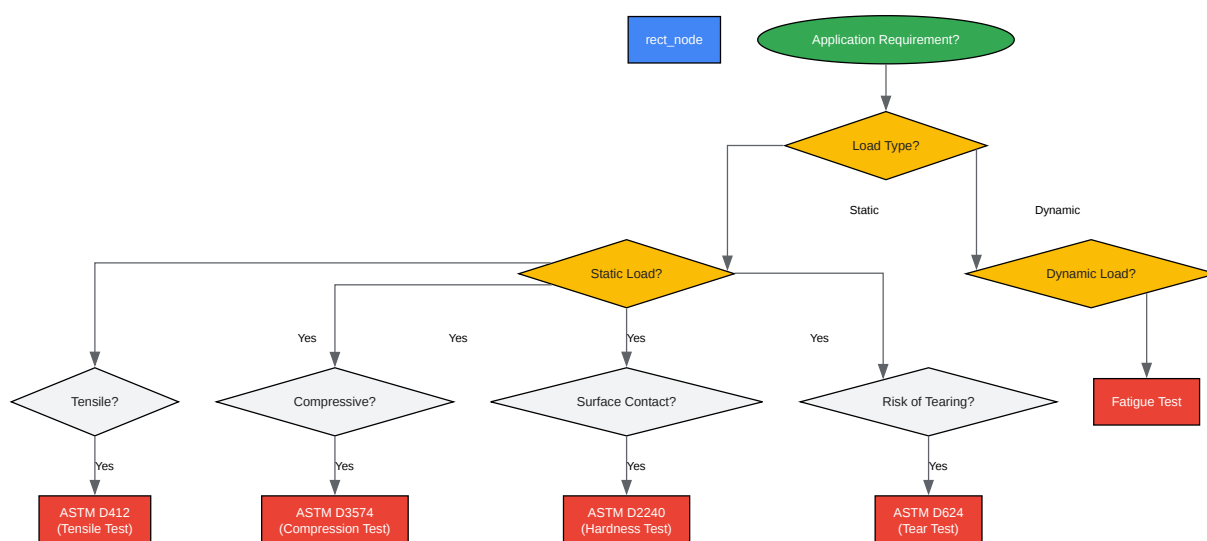
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Caption: Influence of chemical structure on mechanical properties.



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Caption: Workflow for tensile properties testing.



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Caption: Decision tree for selecting the appropriate mechanical test.

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References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]

- 2. Synthesis of HMDI-based segmented polyurethanes and their use in the manufacture of elastomeric composites for cardiovascular applications - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. victortestingmachine.com [victortestingmachine.com]
- 4. testresources.net [testresources.net]
- 5. namsa.com [namsa.com]
- 6. industrialphysics.com [industrialphysics.com]
- 7. gallaghercorp.com [gallaghercorp.com]
- 8. youtube.com [youtube.com]
- 9. testresources.net [testresources.net]
- 10. ASTM D3574: Standard Test Methods for Flexible Cellular Materials - IDM Instruments [idminstruments.com.au]
- 11. professionaltesting.us [professionaltesting.us]
- 12. mdpi.com [mdpi.com]
- 13. ASTM D412 - Tensile Testing of Elastomers - STEP Lab [step-lab.com]
- 14. How to perform ASTM D412 Tensile Test on Rubber & Elastomers [prestogroup.com]
- 15. zwickroell.com [zwickroell.com]
- 16. Shore Hardness ASTM D2240 [intertek.com]
- 17. micomlab.com [micomlab.com]
- 18. testresources.net [testresources.net]
- 19. azom.com [azom.com]
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